

# Boc-Beta-T-Butyl-L-Alanine CAS number and molecular weight

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## Compound of Interest

Compound Name: *Boc-Beta-T-Butyl-L-Alanine*

Cat. No.: *B558254*

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## An In-depth Technical Guide to Boc-Beta-T-Butyl-L-Alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Boc-Beta-T-Butyl-L-Alanine** (CAS: 79777-82-5), a key building block in modern peptide synthesis and pharmaceutical research. This document details its chemical properties, applications, and general experimental protocols for its use, tailored for professionals in the field of drug development and biochemical research.

## Core Compound Identification

Identifier	Value
Chemical Name	(2S)-4,4-dimethyl-2-[(2-methylpropan-2-yl)oxycarbonylamino]pentanoic acid
Synonyms	Boc- $\beta$ -tBu-L-Ala-OH, Boc-neopentylglycine
CAS Number	79777-82-5
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>4</sub>
Molecular Weight	245.32 g/mol

## Physicochemical and Quantitative Data

A summary of the key quantitative data for **Boc-Beta-T-Butyl-L-Alanine** is presented below, offering a snapshot of its physical and chemical characteristics.

Property	Value	Source
Appearance	White to off-white powder	[1]
Purity	≥ 99.5% (Chiral HPLC)	[1][2]
Boiling Point	364.4°C at 760 mmHg	[1]
Density	1.048 g/cm <sup>3</sup>	[1]
Storage Temperature	2-8 °C	[1]

## Applications in Research and Development

**Boc-Beta-T-Butyl-L-Alanine** is a non-natural, protected amino acid derivative widely utilized for its unique structural properties. The presence of a bulky tert-butyl group on the side chain and the acid-labile Boc (tert-butoxycarbonyl) protecting group on the  $\alpha$ -amine makes it a valuable reagent in several advanced applications.

- **Peptide Synthesis:** As a bulky amino acid, it is used for steric modulation in the design of peptidomimetics.[1] The Boc protecting group is instrumental in solid-phase peptide synthesis (SPPS), allowing for the stepwise addition of amino acids to a growing peptide chain.[2] The protecting group's stability under neutral or basic conditions and its easy removal under mild acidic conditions make it ideal for complex synthetic schemes.[2]
- **Pharmaceutical and Drug Development:** This compound serves as a critical building block in the synthesis of bioactive molecules.[3] It is particularly noted for its role in developing therapeutics for neurological disorders and cancer.[3] The steric hindrance provided by the tert-butyl group can influence the conformation of peptides, potentially enhancing their biological activity, stability, or binding affinity to therapeutic targets.[3]
- **Materials Science:** There is growing interest in using amino acid derivatives like **Boc-Beta-T-Butyl-L-Alanine** in the development of novel polymers where specific amino acid sequences

can confer enhanced material properties.[3]

## Experimental Protocols

While specific, detailed experimental protocols for every application of **Boc-Beta-T-Butyl-L-Alanine** are proprietary or context-dependent, the following section outlines a generalized, representative protocol for its use in Solid-Phase Peptide Synthesis (SPPS) using the Boc/Bzl (tert-butyloxycarbonyl/benzyl) protection strategy.

### General Protocol for Boc Solid-Phase Peptide Synthesis (SPPS)

This protocol describes a single coupling cycle for adding an amino acid like **Boc-Beta-T-Butyl-L-Alanine** to a resin-bound peptide chain.

#### 1. Resin Preparation:

- Start with a suitable resin (e.g., Merrifield resin) pre-loaded with the first amino acid.
- Swell the resin in an appropriate solvent, typically Dichloromethane (DCM) or N,N-Dimethylformamide (DMF).
- Wash the resin multiple times with the solvent to remove any impurities.

#### 2. Boc Deprotection:

- To remove the Boc protecting group from the N-terminus of the resin-bound peptide, treat the resin with a solution of Trifluoroacetic acid (TFA) in DCM (typically 25-50% v/v).[4]
- The reaction is usually complete within 30 minutes at room temperature. The products of this reaction are isobutylene and carbon dioxide, which are volatile.[2]
- Wash the resin thoroughly with DCM to remove residual TFA and the cleaved Boc groups.

#### 3. Neutralization:

- Neutralize the resulting N-terminal trifluoroacetate salt by washing the resin with a solution of a hindered base, such as 10% Diisopropylethylamine (DIEA) in DCM.[4]
- This step is crucial to free the N-terminal amine for the subsequent coupling reaction.
- Wash the resin again with DCM to remove excess base.

#### 4. Amino Acid Activation and Coupling:

- In a separate vessel, dissolve **Boc-Beta-T-Butyl-L-Alanine** (typically 2-4 equivalents relative to the resin loading) and a coupling agent (e.g., HBTU, HATU, or DCC) in a suitable solvent like DMF or DCM.[4]
- Add an activating base such as DIEA or HOBT to the solution to facilitate the formation of the activated amino acid ester.
- Add the activated amino acid solution to the neutralized resin.
- Allow the coupling reaction to proceed for 1-2 hours at room temperature with agitation.
- Monitor the completion of the reaction using a qualitative test (e.g., ninhydrin test).

#### 5. Capping (Optional):

- To block any unreacted amino groups and prevent the formation of deletion sequences, the resin can be treated with an acetylating agent, such as acetic anhydride.

#### 6. Washing:

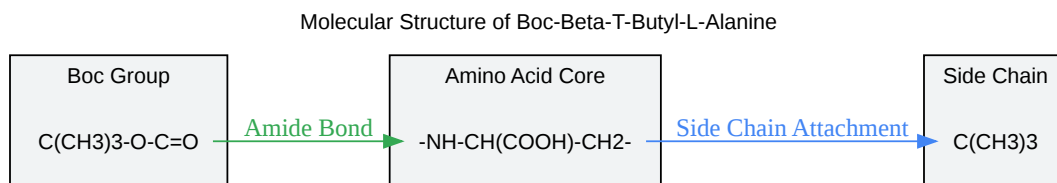
- After the coupling is complete, thoroughly wash the resin with DMF and DCM to remove excess reagents and by-products.
- The resin is now ready for the next deprotection and coupling cycle.

#### 7. Cleavage and Final Deprotection:

- Once the peptide synthesis is complete, the peptide is cleaved from the resin, and side-chain protecting groups are removed. In the Boc/Bzl strategy, this is typically achieved using strong acids like anhydrous Hydrogen Fluoride (HF).[5] This step requires specialized equipment and safety precautions.

## Visualized Workflow and Relationships

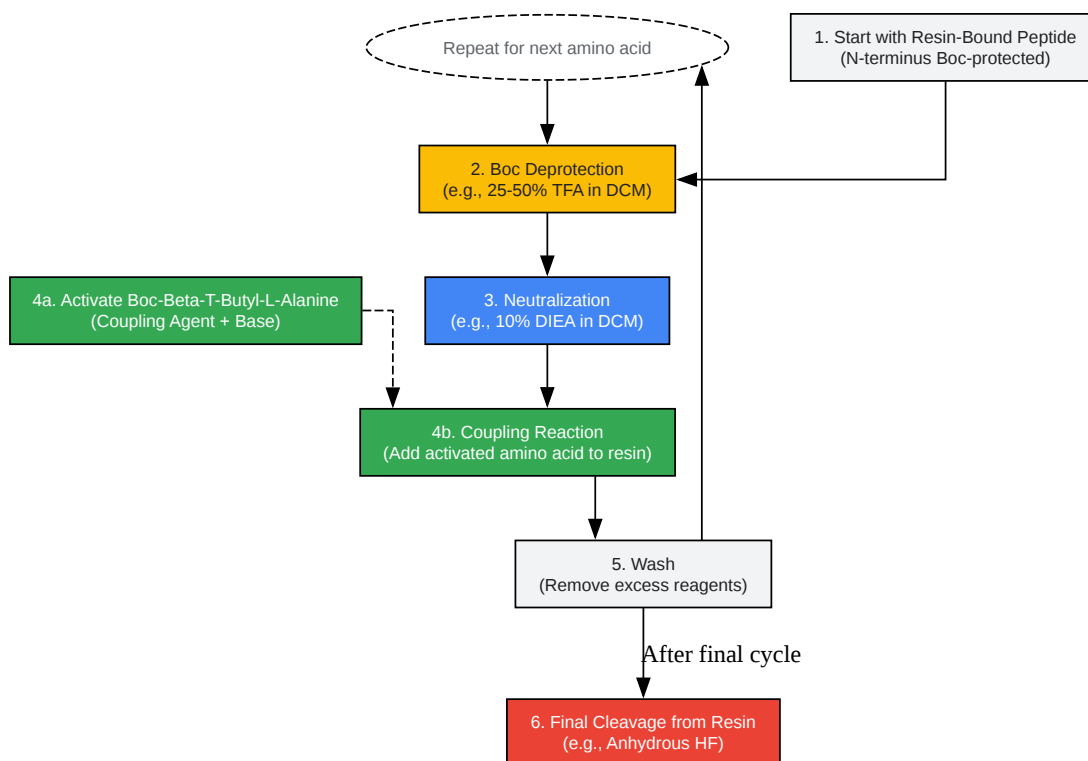
The following diagrams illustrate the key molecular structure and a typical experimental workflow involving **Boc-Beta-T-Butyl-L-Alanine**.



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Caption: Key functional groups of **Boc-Beta-T-Butyl-L-Alanine**.

## General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)

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Caption: A typical cycle in Boc-based solid-phase peptide synthesis.

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